

Application Notes and Protocols for Vegfr-2-IN-52 in DMSO

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Compound of Interest

Compound Name: Vegfr-2-IN-52

Cat. No.: B15611649

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and application of a **Vegfr-2-IN-52** stock solution in Dimethyl Sulfoxide (DMSO). The information is intended to ensure accurate and reproducible experimental outcomes in preclinical research.

Introduction

Vegfr-2-IN-52 is a potent inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), a key mediator of angiogenesis. By targeting the ATP-binding site of the VEGFR-2 kinase domain, **Vegfr-2-IN-52** blocks downstream signaling pathways, thereby inhibiting the proliferation and migration of endothelial cells. These characteristics make it a valuable tool for in vitro and in vivo studies related to cancer and other diseases where angiogenesis is a critical factor.

Physicochemical and Biological Properties

A summary of the key quantitative data for **Vegfr-2-IN-52** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C ₂₀ H ₂₅ ClN ₄ O ₂ S
Molecular Weight	420.96 g/mol [1]
CAS Number	3046428-94-5[1][2]
IC ₅₀ (VEGFR-2)	191.1 nM[2]
Appearance	Solid powder
Storage (Powder)	-20°C for up to 3 years

Experimental Protocols

Protocol 1: Preparation of a 10 mM Vegfr-2-IN-52 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Vegfr-2-IN-52** in DMSO. This concentration is a common starting point for many in vitro cell-based assays.

Materials:

- **Vegfr-2-IN-52** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Equilibration: Allow the vial containing the **Vegfr-2-IN-52** powder to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Carefully weigh 4.21 mg of **Vegfr-2-IN-52** powder and transfer it to a sterile microcentrifuge tube.
- Dissolution: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Vegfr-2-IN-52** powder.
- Mixing: Tightly cap the tube and vortex for at least 2 minutes to facilitate dissolution. Visually inspect the solution to ensure no particulates are present.
- Sonication (if necessary): If the compound does not fully dissolve after vortexing, place the tube in a sonicator water bath for 10-15 minutes.
- Storage: Aliquot the 10 mM stock solution into smaller volumes in sterile, light-protected tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage.

Calculation for 10 mM Stock Solution:

To prepare a 10 mM (0.010 mol/L) stock solution:

- Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
- Mass (mg) = 10 mmol/L x 0.001 L x 420.96 g/mol = 4.2096 mg

Safety Precautions:

- Always handle **Vegfr-2-IN-52** and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for **Vegfr-2-IN-52** and DMSO before handling.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the 10 mM stock solution to prepare working solutions for in vitro experiments. It is crucial to maintain a low final concentration of DMSO (typically \leq 0.5%) in the cell culture medium to avoid solvent-induced cytotoxicity.

Materials:

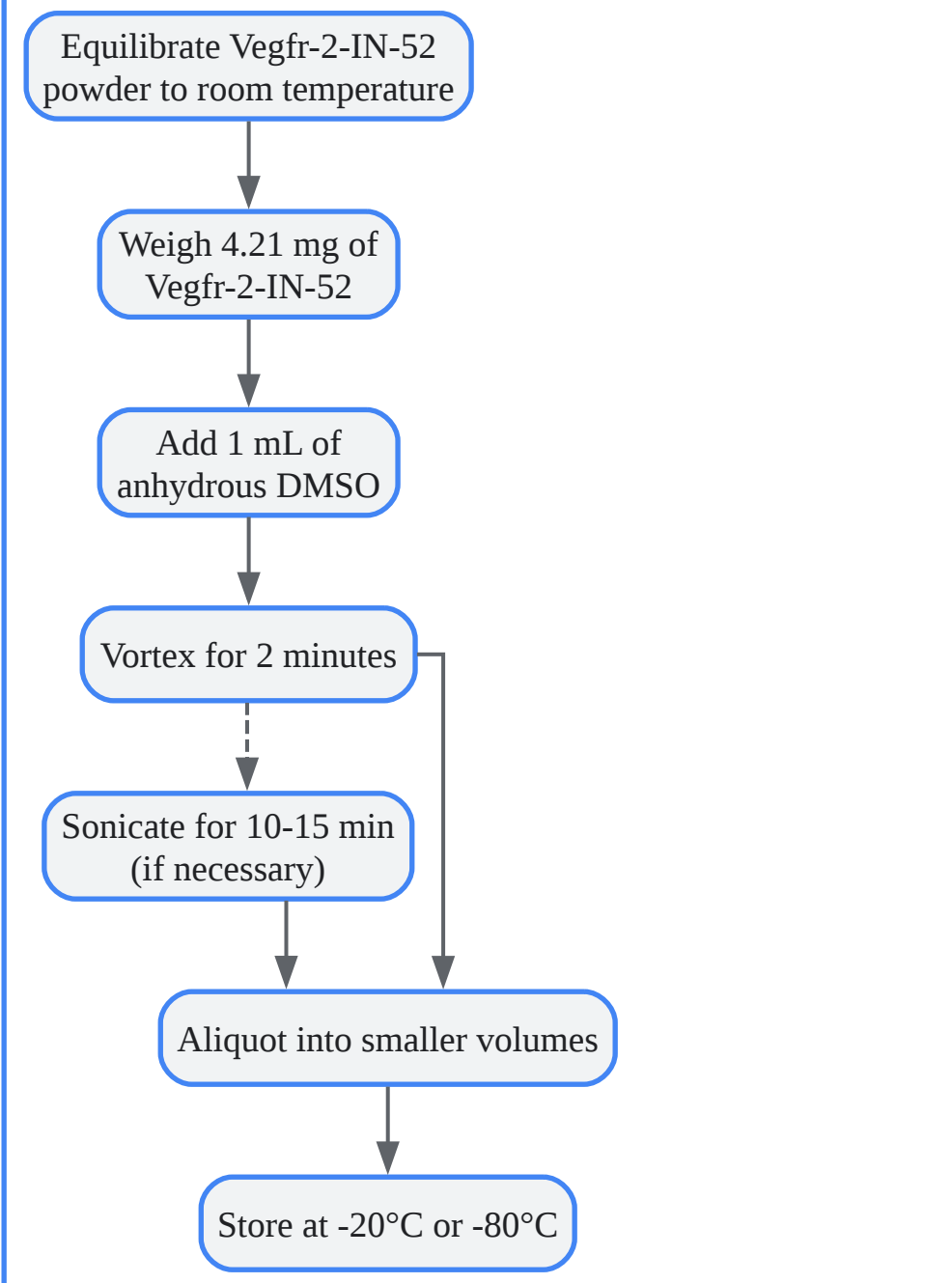
- 10 mM **Vegfr-2-IN-52** stock solution in DMSO
- Sterile cell culture medium, pre-warmed to 37°C
- Sterile conical tubes or microcentrifuge tubes

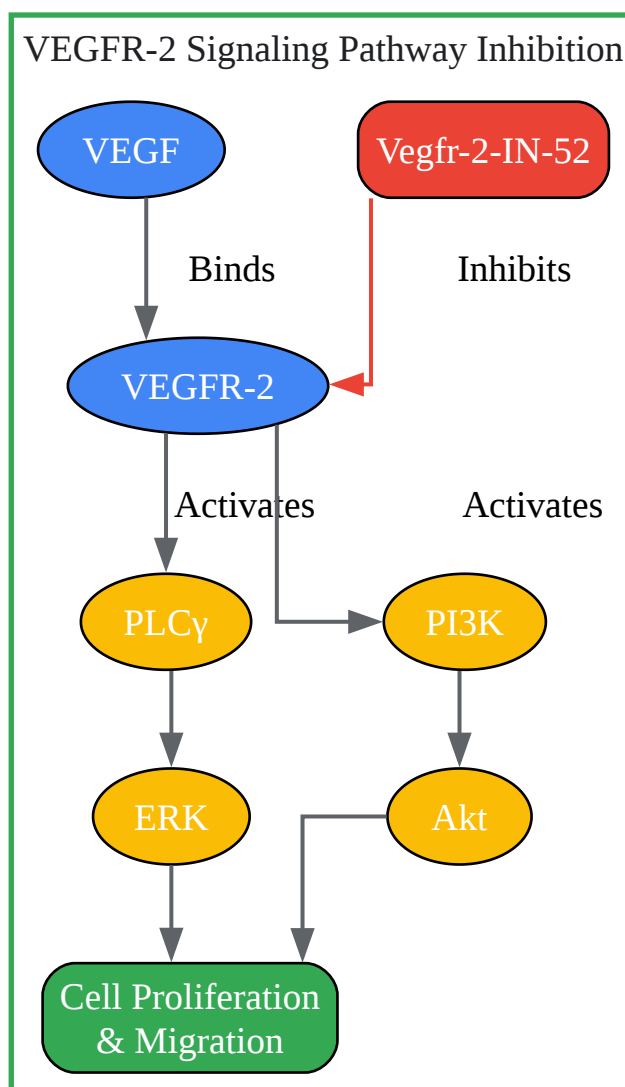
Procedure:

- Thawing: Thaw an aliquot of the 10 mM **Vegfr-2-IN-52** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in pre-warmed cell culture medium to achieve the desired final concentrations for your experiment. For example, to prepare a 10 μ M working solution from a 10 mM stock, you would perform a 1:1000 dilution.
- Mixing: Mix each dilution thoroughly by gentle pipetting or inversion. Avoid vortexing cell culture medium containing serum.
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO to the cell culture medium as was used for the highest concentration of the inhibitor. This ensures that any observed effects are due to the inhibitor and not the solvent.
- Application to Cells: Add the prepared working solutions to your cell cultures and incubate for the desired time.

Diagrams

Experimental Workflow: Preparing Vegfr-2-IN-52 Stock Solution





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References

- 1. [VEGFR-2-IN-52 3046428-94-5 | MCE \[medchemexpress.cn\]](#)
- 2. [medchemexpress.com \[medchemexpress.com\]](#)

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